

A Technical Guide to Rubidium-87: Natural Abundance, Isotopic Composition, and Applications

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Compound of Interest

Compound Name: **Rubidium-87**
Cat. No.: **B1240521**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Rubidium-87** (^{87}Rb), focusing on its natural abundance, isotopic composition, and its significant applications in geochronology and precision timekeeping. The document details the experimental methodologies used to determine these properties and explores the fundamental principles behind its primary uses.

Natural Abundance and Isotopic Composition of Rubidium-87

Naturally occurring rubidium is composed of two isotopes: the stable ^{85}Rb and the radioactive ^{87}Rb . **Rubidium-87** is a primordial radionuclide, meaning it has existed in its current form since before the Earth was formed.

Table 1: Isotopic Composition of Natural Rubidium

| Isotope | Natural Abundance (atom %) | Atomic Mass (amu) | Half-life ($t_{1/2}$) | Decay Product |
|------------------|----------------------------|-------------------|-----------------------------|------------------|
| ^{85}Rb | 72.17% | 84.911789738 | Stable | - |
| ^{87}Rb | 27.83% | 86.909180527 | 4.97×10^{10} years | ^{87}Sr |

The long half-life of **Rubidium-87** is a key characteristic that makes it invaluable for dating very old geological samples. It undergoes beta decay, transforming into the stable isotope Strontium-87 (^{87}Sr).

Experimental Determination of Isotopic Abundance

The precise determination of the isotopic abundance of rubidium is primarily achieved through Thermal Ionization Mass Spectrometry (TIMS). This technique offers high precision and is considered the gold standard for isotopic analysis of many elements, including rubidium.

Experimental Protocol: Thermal Ionization Mass Spectrometry (TIMS)

Objective: To determine the precise isotopic ratio of ^{87}Rb to ^{85}Rb in a given sample.

Methodology:

- **Sample Preparation:**
 - For geological samples, the rock or mineral is first crushed into a fine powder.
 - A precisely weighed amount of the powdered sample is dissolved in a mixture of strong acids, typically hydrofluoric (HF) and nitric acid (HNO_3), to break down the silicate matrix.
 - The dissolved sample is then subjected to ion-exchange chromatography to chemically separate rubidium and strontium from other elements. This is a critical step to avoid isobaric interferences (elements with the same mass) during mass spectrometric analysis. A common procedure involves using a cation-exchange resin from which rubidium and strontium are selectively eluted using different acid concentrations. For instance, matrix elements and rubidium can be removed from the resin using 6 M HNO_3 , and then strontium can be recovered with 0.05 M HNO_3 .
- **Filament Loading:**
 - A small, purified aliquot of the rubidium-containing solution is loaded onto a metal filament, typically made of tantalum (Ta) or rhenium (Re).

- The filament is gently heated to evaporate the solvent, leaving a thin layer of the rubidium salt.
- Mass Spectrometry:
 - The filament is placed into the ion source of the TIMS instrument, which is then evacuated to a high vacuum.
 - The filament is heated to a high temperature (typically $>1000^{\circ}\text{C}$). At these temperatures, the rubidium atoms are ionized, forming Rb^+ ions.
 - The positively charged ions are then accelerated by an electric field and focused into a narrow beam.
 - This ion beam passes through a strong magnetic field, which deflects the ions according to their mass-to-charge ratio. Lighter ions ($^{85}\text{Rb}^+$) are deflected more than heavier ions ($^{87}\text{Rb}^+$).
 - The separated ion beams are collected by detectors (e.g., Faraday cups), which measure the intensity of each ion beam.
 - The ratio of the measured ion currents corresponds to the isotopic ratio of $^{87}\text{Rb}/^{85}\text{Rb}$ in the sample.

Applications of Rubidium-87

The unique nuclear properties of **Rubidium-87** have led to its use in two primary scientific fields: geochronology and atomic clocks.

Rubidium-Strontium (Rb-Sr) Geochronology

The radioactive decay of ^{87}Rb to ^{87}Sr is a widely used method for dating rocks and minerals. The technique relies on the isochron method, which allows for the determination of both the age of the sample and the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio.

The fundamental principle of the isochron method is that at the time of crystallization, different minerals within the same rock will have the same initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio but will incorporate

different amounts of rubidium and strontium. Over time, the amount of ^{87}Sr will increase in each mineral in proportion to its initial ^{87}Rb content.

Experimental Workflow:

- **Sample Collection and Mineral Separation:** A suite of co-genetic rock or mineral samples is collected. The minerals are then separated based on their physical and magnetic properties.
- **Isotopic Analysis:** The concentrations of Rb and Sr and the isotopic ratios of $^{87}\text{Rb}/^{86}\text{Sr}$ and $^{87}\text{Sr}/^{86}\text{Sr}$ are measured for each mineral sample using TIMS, as described in the protocol above.
- **Isochron Plot:** The measured $^{87}\text{Sr}/^{86}\text{Sr}$ ratios are plotted against the $^{87}\text{Rb}/^{86}\text{Sr}$ ratios. If the samples have remained a closed system since their formation, the data points will form a straight line called an isochron.
- **Age Calculation:** The age of the sample is calculated from the slope of the isochron, and the initial $^{87}\text{Sr}/^{86}\text{Sr}$ ratio is determined from the y-intercept.



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Workflow for Rubidium-Strontium Dating.

Rubidium Atomic Clocks

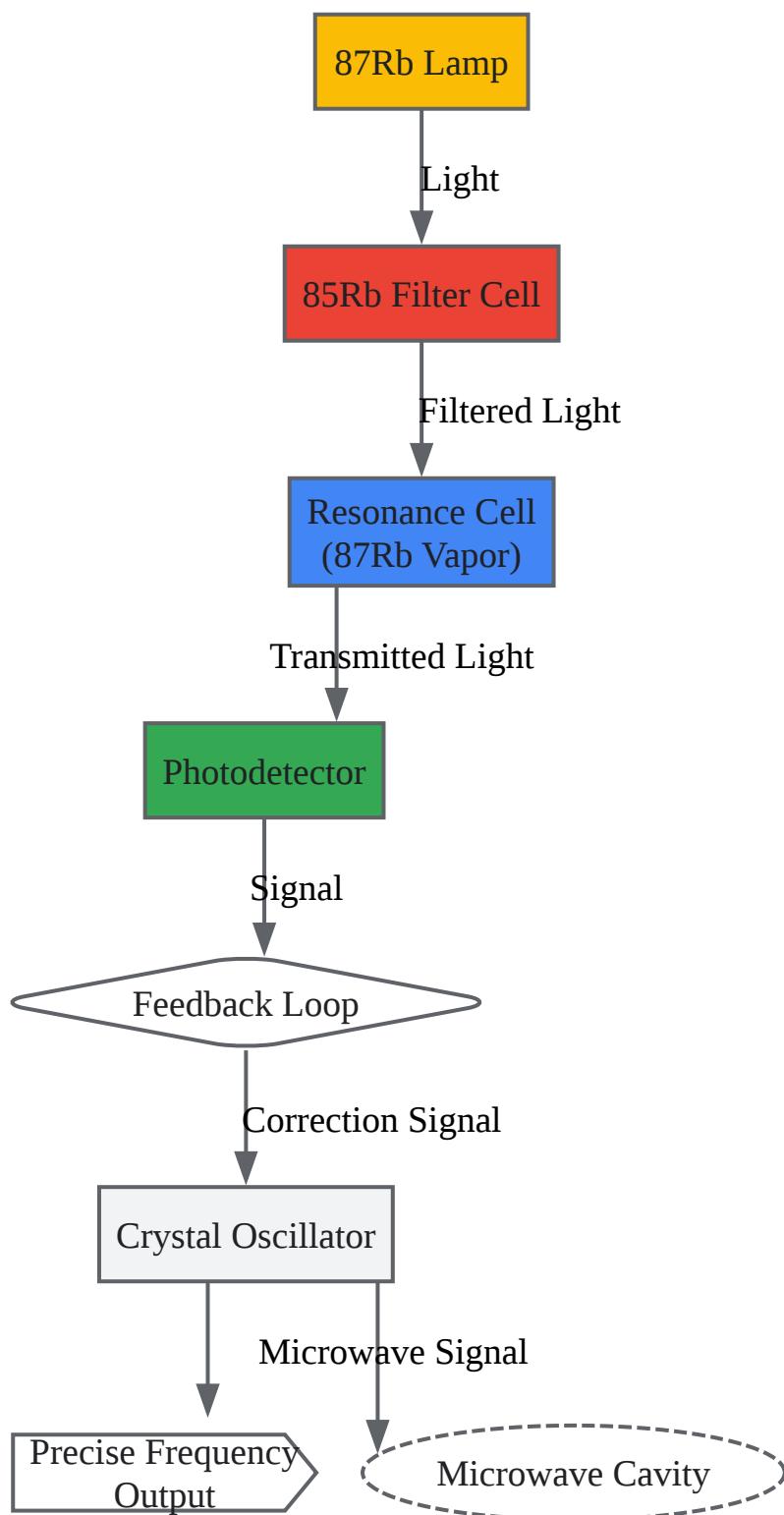
Rubidium-87 is a key component in vapor-cell atomic clocks, which are used in a wide range of applications, including GPS satellites, telecommunications networks, and scientific research. These clocks utilize the precise frequency of the hyperfine transition of the ^{87}Rb atom's ground state to keep time with exceptional accuracy.

A rubidium atomic clock works by locking the frequency of a quartz crystal oscillator to the highly stable hyperfine transition frequency of ^{87}Rb atoms.

Key Components and their Functions:

- ^{87}Rb Lamp: Emits light that is used to optically pump the rubidium atoms into a specific energy state.
- ^{85}Rb Filter Cell: Filters the light from the lamp to isolate the specific wavelength needed for optical pumping of ^{87}Rb .
- Resonance Cell: Contains ^{87}Rb vapor and a buffer gas. This is where the interaction with microwaves occurs.
- Microwave Cavity: Surrounds the resonance cell and applies a microwave field to the ^{87}Rb atoms.
- Photodetector: Measures the amount of light that passes through the resonance cell.
- Crystal Oscillator: Provides the initial microwave frequency.
- Feedback Loop: Adjusts the frequency of the crystal oscillator to match the hyperfine transition frequency of the ^{87}Rb atoms.

When the microwave frequency from the oscillator matches the hyperfine transition frequency of the ^{87}Rb atoms, the atoms absorb the microwaves, causing a detectable drop in the amount of light reaching the photodetector. The feedback loop uses this signal to keep the oscillator locked to the precise atomic frequency.



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Principle of a Rubidium Atomic Clock.

Conclusion

Rubidium-87, despite its relatively low natural abundance, plays a crucial role in modern science and technology. Its long half-life provides a reliable method for dating ancient geological events, while the stability of its atomic transitions forms the basis for highly accurate timekeeping. The experimental techniques developed to measure its isotopic composition have not only enabled these applications but have also contributed to our broader understanding of isotopic systems. For researchers, scientists, and professionals in drug development who rely on precise analytical techniques and stable frequency standards, a thorough understanding of the properties and applications of **Rubidium-87** is essential.

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